

Spectroscopic Characterization of 4-Chloro-3,5-dinitrotoluene: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-3,5-dinitrotoluene

CAS No.: 5264-65-3

Cat. No.: B1580910

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Chloro-3,5-dinitrotoluene is a key chemical intermediate in various synthetic pathways. Its molecular structure, characterized by a toluene backbone substituted with a chlorine atom and two nitro groups, imparts specific reactivity that is harnessed in the synthesis of more complex molecules. Accurate and comprehensive characterization of this compound is paramount for quality control, reaction monitoring, and ensuring the integrity of downstream products. This guide provides an in-depth analysis of the spectroscopic data for **4-Chloro-3,5-dinitrotoluene**, focusing on Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy. By understanding the correlation between the spectral features and the molecular structure, researchers can confidently identify and assess the purity of this important chemical entity.

Molecular Structure and Spectroscopic Correlation

The structural features of **4-Chloro-3,5-dinitrotoluene** directly influence its spectroscopic signatures. The aromatic ring, the methyl group, the chloro substituent, and the two nitro

groups all contribute uniquely to the NMR and IR spectra. The symmetry of the molecule is a critical factor in interpreting the number and multiplicity of signals observed.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR (¹H NMR) spectroscopy provides information about the chemical environment of the hydrogen atoms in a molecule. For **4-Chloro-3,5-dinitrotoluene**, the ¹H NMR spectrum is expected to be relatively simple due to the symmetry of the molecule.

Predicted ¹H NMR Spectral Data

Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
Ar-H	~8.5	Singlet	2H
-CH ₃	~2.6	Singlet	3H

Interpretation of the ¹H NMR Spectrum

The two aromatic protons are chemically equivalent due to the plane of symmetry bisecting the C-Cl bond and the methyl-bearing carbon. The strong electron-withdrawing nature of the two adjacent nitro groups significantly deshields these protons, causing their resonance to appear far downfield, estimated to be around 8.5 ppm. As they are equivalent and have no adjacent protons, their signal is expected to be a singlet.

The three protons of the methyl group are also equivalent and will give rise to a single signal. This signal is expected to be a singlet and will appear in the typical region for a methyl group attached to an aromatic ring, estimated around 2.6 ppm.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR (¹³C NMR) spectroscopy provides information about the carbon skeleton of a molecule. The predicted ¹³C NMR spectrum of **4-Chloro-3,5-dinitrotoluene** will reflect the number of unique carbon environments.

Predicted ^{13}C NMR Spectral Data

Carbon	Predicted Chemical Shift (δ , ppm)
C-CH ₃	~140
C-H	~125
C-NO ₂	~148
C-Cl	~135
-CH ₃	~20

Interpretation of the ^{13}C NMR Spectrum

Due to the molecule's symmetry, there are five distinct carbon signals expected in the ^{13}C NMR spectrum.

- C-CH₃: The carbon atom of the aromatic ring bonded to the methyl group.
- C-H: The two equivalent carbon atoms of the aromatic ring bonded to hydrogen atoms.
- C-NO₂: The two equivalent carbon atoms of the aromatic ring bonded to the nitro groups. The strong electron-withdrawing effect of the nitro group will cause these carbons to be significantly deshielded, resulting in a downfield chemical shift.
- C-Cl: The carbon atom of the aromatic ring bonded to the chlorine atom.
- -CH₃: The carbon atom of the methyl group, which will appear at the most upfield position.

The interpretation of these chemical shifts can be further validated by comparison with the known ^{13}C NMR data of similar compounds like 4-chloro-3-nitrotoluene.[\[1\]](#)

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **4-Chloro-3,5-dinitrotoluene** is expected to show characteristic absorption bands for the nitro groups, the aromatic ring, and the C-Cl bond. A gas-phase IR spectrum for this compound is available from the NIST/EPA Gas-Phase Infrared Database.[\[2\]](#)

Expected IR Absorption Bands

Functional Group	Expected Absorption Range (cm ⁻¹)
Asymmetric NO ₂ Stretch	1550 - 1500
Symmetric NO ₂ Stretch	1355 - 1315
C=C Aromatic Stretch	1600 - 1450
C-H Aromatic Stretch	3100 - 3000
C-Cl Stretch	800 - 600
C-H Alkyl Stretch	2975 - 2850

Interpretation of the IR Spectrum

The most prominent features in the IR spectrum of **4-Chloro-3,5-dinitrotoluene** will be the strong absorption bands corresponding to the nitro groups. The asymmetric and symmetric stretching vibrations of the N-O bonds are expected in the regions of 1550-1500 cm⁻¹ and 1355-1315 cm⁻¹, respectively. The presence of a halogen on the aromatic ring can influence the exact position of these bands. The spectrum will also display characteristic absorptions for the aromatic ring, including C=C stretching vibrations and C-H stretching vibrations. The C-Cl stretching vibration will be observed in the fingerprint region.

Experimental Protocols

To ensure the acquisition of high-quality and reliable spectroscopic data, the following detailed protocols are provided. These protocols are designed to be self-validating, with checkpoints to ensure proper sample preparation and instrument setup.

¹H and ¹³C NMR Spectroscopy: A Step-by-Step Protocol

This protocol outlines the procedure for acquiring ¹H and ¹³C NMR spectra of **4-Chloro-3,5-dinitrotoluene** using a standard NMR spectrometer.

Caption: Workflow for NMR sample preparation, data acquisition, and processing.

Detailed Steps:

- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of **4-Chloro-3,5-dinitrotoluene**.
 - Select a deuterated solvent in which the compound is soluble, such as chloroform-d (CDCl₃) or dimethyl sulfoxide-d₆ (DMSO-d₆). The choice of solvent can slightly affect the chemical shifts.
 - Dissolve the sample in approximately 0.7 mL of the chosen deuterated solvent in a clean, dry vial.
 - To remove any particulate matter, filter the solution through a pipette containing a small cotton plug into a clean, dry 5 mm NMR tube.
 - Securely cap the NMR tube to prevent solvent evaporation.
- Instrument Setup and Data Acquisition:
 - Insert the prepared NMR tube into the spectrometer's sample holder.
 - Lock the spectrometer's magnetic field frequency to the deuterium signal of the solvent. This is a critical step for maintaining field stability during the experiment.
 - Shim the magnetic field by adjusting the shim coils to maximize the field homogeneity. This process is typically automated and results in sharp, well-resolved NMR signals.
 - Acquire the ¹H NMR spectrum. Standard acquisition parameters are usually sufficient.
 - Acquire the ¹³C NMR spectrum. This will require a longer acquisition time than the ¹H spectrum due to the lower natural abundance of the ¹³C isotope.
- Data Processing:
 - Apply a Fourier transform to the acquired free induction decays (FIDs) to obtain the frequency-domain NMR spectra.
 - Phase the spectra to ensure that all peaks are in the absorptive mode and have a flat baseline.

- Calibrate the chemical shift axis. This is typically done by setting the chemical shift of a reference compound, such as tetramethylsilane (TMS), to 0 ppm, or by referencing the residual solvent peak.
- For the ^1H NMR spectrum, integrate the area under each signal to determine the relative number of protons contributing to each signal.
- Identify and list the chemical shifts of all peaks in both the ^1H and ^{13}C spectra.

Infrared (IR) Spectroscopy: A Step-by-Step Protocol

This protocol describes the preparation of a solid sample for analysis by Fourier-transform infrared (FTIR) spectroscopy using the KBr pellet method.

Caption: Workflow for IR sample preparation, data acquisition, and processing.

Detailed Steps:

- Sample Preparation (KBr Pellet Method):
 - Take approximately 1-2 mg of **4-Chloro-3,5-dinitrotoluene** and grind it into a fine powder using an agate mortar and pestle.
 - Add about 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) powder to the mortar.
 - Thoroughly mix and grind the sample and KBr together until a homogeneous, fine powder is obtained. The quality of the final spectrum is highly dependent on the homogeneity of this mixture.
 - Transfer a portion of the mixture to the anvil of a pellet press.
 - Assemble the press and apply pressure (typically several tons) for a few minutes to form a thin, transparent, or translucent pellet. A cloudy or opaque pellet may indicate insufficient grinding or the presence of moisture.
- Data Acquisition:

- Carefully remove the KBr pellet from the press and place it in the sample holder of the FTIR spectrometer.
- Acquire a background spectrum with the empty sample compartment. This will account for absorptions from atmospheric water and carbon dioxide.
- Place the sample holder with the KBr pellet into the beam path and acquire the sample spectrum.
- Data Processing:
 - The spectrometer's software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
 - Identify the major absorption bands and label their wavenumbers (in cm^{-1}).

Conclusion

The combined application of ^1H NMR, ^{13}C NMR, and IR spectroscopy provides a comprehensive and unambiguous characterization of **4-Chloro-3,5-dinitrotoluene**. This guide has detailed the expected spectral features and provided robust protocols for their acquisition. By adhering to these methodologies, researchers and scientists can ensure the accurate identification and quality assessment of this important chemical compound, thereby upholding the integrity of their research and development endeavors.

References

- NIST/EPA Gas-Phase Infrared Database. Benzene, 2-chloro-5-methyl-1,3-dinitro-. Available from: [\[Link\]](#)

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